

Diphenyl(quinuclidin-4-yl)methanol: A Technical Guide to Safety and Handling

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Diphenyl(quinuclidin-4-yl)methanol

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended for informational purposes only and should not be substituted for a comprehensive Safety Data Sheet (SDS) provided by a supplier. All laboratory work should be conducted by trained professionals in a controlled environment with appropriate safety measures in place.

Diphenyl(quinuclidin-4-yl)methanol is a chemical compound often utilized as a pharmaceutical intermediate and is identified as an impurity in the manufacturing of Umeclidinium Bromide.[1] Its chemical structure, featuring a diphenylmethanol group attached to a quinuclidine ring, suggests potential biological activity and necessitates careful handling. This guide provides a consolidated overview of its known properties, safety considerations, and recommended experimental procedures based on available data and information from structurally related compounds.

Chemical and Physical Properties

A comprehensive experimental dataset for **Diphenyl(quinuclidin-4-yl)methanol** is not readily available in public literature. The following table summarizes known and computed properties. Data for the closely related compound Diphenylmethanol is provided for reference.

Property	Value	Source
Chemical Name	Diphenyl(quinuclidin-4-yl)methanol	[2]
CAS Number	461648-39-5	[3]
Molecular Formula	C ₂₀ H ₂₃ NO	[2]
Molecular Weight	293.40 g/mol	[2]
Appearance	Off-white solid	[4]
Solubility	Soluble in DMSO	[4]
Storage Temperature	2-8 °C	[4]
Computed XLogP3	3.3	[3]
Computed Hydrogen Bond Donor Count	1	[3]
Computed Hydrogen Bond Acceptor Count	2	[3]
Computed Rotatable Bond Count	3	[3]
Reference Melting Point (Diphenylmethanol)	65-68 °C	[5]
Reference Boiling Point (Diphenylmethanol)	297-298 °C	[5]

Safety and Handling

While a specific, comprehensive Safety Data Sheet (SDS) for **Diphenyl(quinuclidin-4-yl)methanol** is not publicly available, a GHS classification of "H302: Harmful if swallowed" has been reported.[3] For the structurally similar compound, α,α -Diphenyl-3-quinuclidinemethanol hydrochloride, the following acute toxicity data is available and should be considered as a preliminary guide.

Acute Toxicity Data (for α,α -Diphenyl-3-quinuclidinemethanol hydrochloride)

Oral LD ₅₀ (rat)	440 mg/kg
Oral LD ₅₀ (mouse)	370 mg/kg
Intravenous LD ₅₀ (mouse)	62 mg/kg

2.1. Personal Protective Equipment (PPE) and Engineering Controls

Due to the potential for irritation and toxicity, the following personal protective equipment and engineering controls are recommended when handling **Diphenyl(quinuclidin-4-yl)methanol**:

- Ventilation: Work in a well-ventilated area, preferably within a chemical fume hood.[\[6\]](#)
- Eye Protection: Wear chemical safety goggles or a face shield.[\[6\]](#)
- Hand Protection: Use chemically resistant gloves (e.g., nitrile rubber).[\[6\]](#)
- Skin and Body Protection: Wear a lab coat and closed-toe shoes. Avoid exposed skin.[\[6\]](#)

2.2. First Aid Measures

In case of exposure, the following first aid procedures are recommended:

- If Inhaled: Move the individual to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.[\[6\]](#)
- In Case of Skin Contact: Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing. If irritation persists, seek medical attention.[\[6\]](#)
- In Case of Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Remove contact lenses if present and easy to do. Seek immediate medical attention.[\[6\]](#)
- If Swallowed: Do not induce vomiting. Rinse mouth with water. Seek immediate medical attention.[\[7\]](#)

2.3. Fire-Fighting Measures

- Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[6]
- Hazardous Combustion Products: Burning may produce carbon oxides.[6]
- Special Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[6]

2.4. Accidental Release Measures

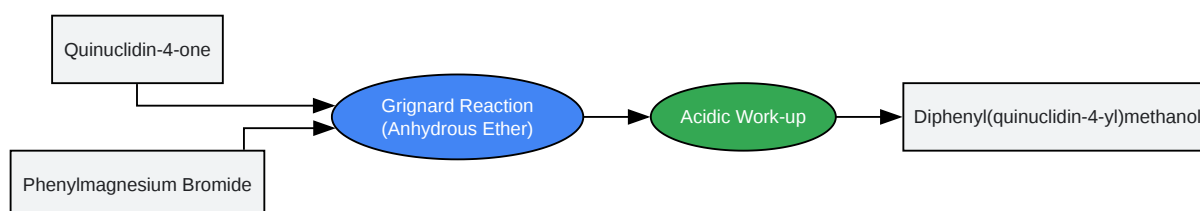
- Personal Precautions: Evacuate the area and ensure adequate ventilation. Avoid breathing dust and contact with the substance. Wear appropriate personal protective equipment.[6]
- Environmental Precautions: Prevent the substance from entering drains and waterways.[6]
- Methods for Cleaning Up: Carefully sweep up the solid material, avoiding dust generation, and place it in a suitable, labeled container for disposal.[6]

Experimental Protocols

Detailed, validated experimental protocols for **Diphenyl(quinuclidin-4-yl)methanol** are not widely published. The following sections provide representative methodologies based on general organic chemistry principles and procedures for structurally similar compounds.

3.1. Synthesis via Grignard Reaction

A plausible synthetic route to **Diphenyl(quinuclidin-4-yl)methanol** involves the Grignard reaction of a phenylmagnesium halide with a suitable quinuclidinone precursor.[8]



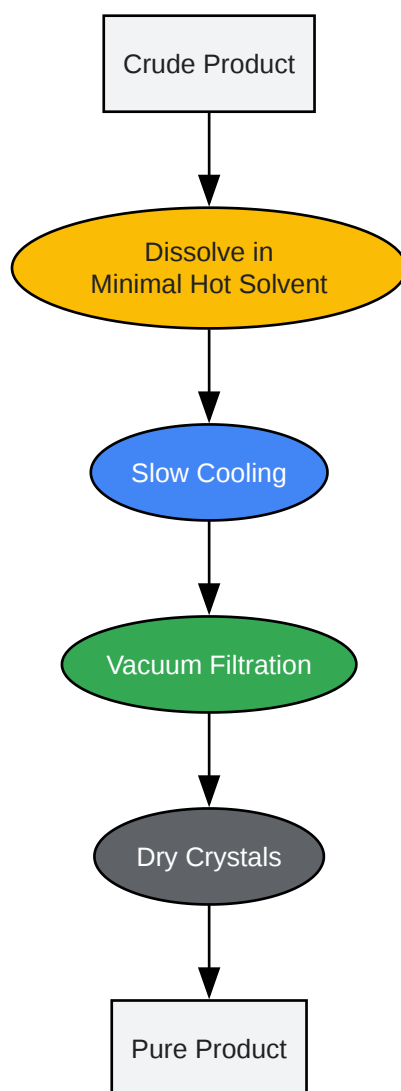
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*General workflow for the synthesis of **Diphenyl(quinuclidin-4-yl)methanol**.*

Methodology:

- **Grignard Reagent Formation:** In a flame-dried, three-necked flask under a nitrogen atmosphere, add magnesium turnings and a small crystal of iodine to anhydrous diethyl ether. Slowly add bromobenzene to initiate the formation of phenylmagnesium bromide.[9]
- **Reaction with Quinuclidinone:** Dissolve quinuclidin-4-one in anhydrous diethyl ether and add it dropwise to the prepared Grignard reagent at a controlled temperature (e.g., 0 °C).
- **Quenching and Work-up:** After the reaction is complete (monitored by TLC), quench the reaction by slowly adding a saturated aqueous solution of ammonium chloride. Extract the product with an organic solvent such as ethyl acetate.
- **Purification:** Wash the combined organic layers with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure. The crude product can be purified by recrystallization or column chromatography.[1]

3.2. Purification by Recrystallization



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A standard recrystallization workflow for purification.

Methodology:

- Solvent Selection: Test the solubility of the crude product in various solvents (e.g., ethanol, ethyl acetate, hexane, or mixtures thereof) to find a solvent in which the compound is soluble when hot and insoluble when cold.
- Dissolution: Dissolve the crude product in a minimal amount of the chosen boiling solvent.
- Decolorization (Optional): If the solution is colored, add a small amount of activated charcoal and heat for a short period.

- Hot Filtration (Optional): If insoluble impurities are present, perform a hot filtration to remove them.
- Crystallization: Allow the solution to cool slowly to room temperature, followed by further cooling in an ice bath to induce crystallization.
- Isolation and Drying: Collect the crystals by vacuum filtration, wash with a small amount of cold solvent, and dry under vacuum.[\[1\]](#)

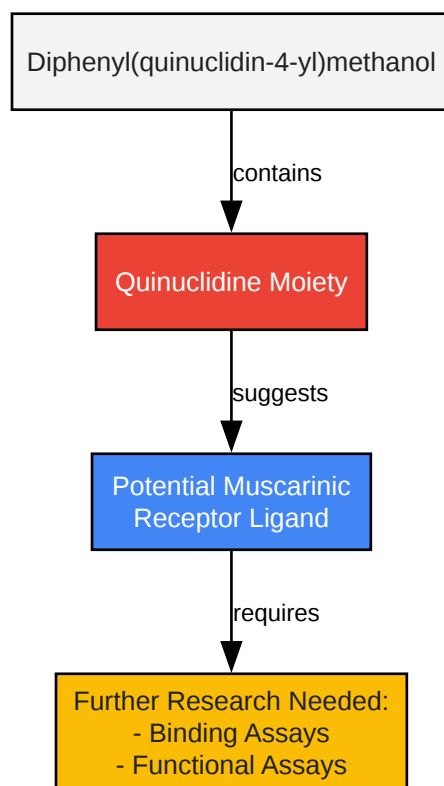
3.3. Analytical Characterization

The identity and purity of **Diphenyl(quinuclidin-4-yl)methanol** should be confirmed using standard analytical techniques.

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR spectra should be acquired to confirm the chemical structure. While specific spectral data for this compound is not publicly available, related structures show characteristic signals for the aromatic protons of the diphenyl groups and the aliphatic protons of the quinuclidine ring system.[\[10\]](#)
- High-Performance Liquid Chromatography (HPLC): Purity can be assessed by reverse-phase HPLC. A typical method would involve a C18 column with a mobile phase gradient of water and acetonitrile or methanol, with UV detection at a wavelength where the aromatic rings absorb (e.g., 254 nm).
- Liquid Chromatography-Mass Spectrometry (LC-MS): LC-MS can be used to confirm the molecular weight of the compound.

Biological Activity and Mechanism of Action

There is a lack of specific studies on the biological activity and mechanism of action of **Diphenyl(quinuclidin-4-yl)methanol** itself. However, the quinuclidine moiety is a well-known pharmacophore present in many biologically active compounds, including ligands for muscarinic acetylcholine receptors (mAChRs).[\[11\]](#)[\[12\]](#)[\[13\]](#)



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Logical relationship for hypothesizing biological activity.

Given its structural similarity to known mAChR ligands, it is plausible that **Diphenyl(quinuclidin-4-yl)methanol** may exhibit some affinity for these receptors. Further research, including competitive binding assays and functional studies, would be necessary to elucidate any potential pharmacological activity and the corresponding signaling pathways.

Conclusion

Diphenyl(quinuclidin-4-yl)methanol is a chemical intermediate that requires careful handling due to its potential toxicity. While comprehensive data is limited, information from structurally related compounds provides a basis for safe handling procedures and experimental design. Researchers working with this compound should exercise caution, use appropriate personal protective equipment, and conduct thorough analytical characterization to ensure the identity and purity of the material. Further investigation into its biological activity may reveal interesting pharmacological properties.

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- To cite this document: BenchChem. [Diphenyl(quinuclidin-4-yl)methanol: A Technical Guide to Safety and Handling]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b052841#safety-and-handling-guidelines-for-diphenyl-quinuclidin-4-yl-methanol]

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